

Technical Guide: Solubility of N-2-Naphthylsulfamide and Related Isomers in Organic Solvents

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Compound of Interest

Compound Name: *N*-2-naphthylsulfamide

Cat. No.: B15067432

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The nomenclature "**N-2-naphthylsulfamide**" is ambiguous and not standard. This guide addresses the two most probable interpretations: Naphthalene-2-sulfonamide and Naphthalen-2-yl sulfamate. Researchers should verify the precise chemical structure of their compound of interest.

Introduction and Nomenclature Clarification

The precise solubility of a compound in various organic solvents is a critical parameter in numerous scientific and industrial applications, including drug discovery, chemical synthesis, and material science. This guide provides an in-depth overview of the available solubility information and experimental methodologies for **N-2-naphthylsulfamide** and its likely structural isomers.

Due to the ambiguity of the term "**N-2-naphthylsulfamide**," this document will focus on the following two distinct chemical entities:

- Naphthalene-2-sulfonamide (CAS: 1576-47-2): In this molecule, a sulfonamide group ($-\text{SO}_2\text{NH}_2$) is directly bonded to the carbon at the 2-position of the naphthalene ring.
- Naphthalen-2-yl sulfamate (CAS: 57651-04-4): In this isomer, the sulfamate group ($-\text{OSO}_2\text{NH}_2$) is linked to the naphthalene ring via an oxygen atom.

The difference in linkage significantly impacts the physicochemical properties of these compounds, including their solubility profiles.

Solubility Data

Quantitative solubility data for Naphthalene-2-sulfonamide and Naphthalen-2-yl sulfamate in a wide range of organic solvents is not extensively reported in publicly available literature. The following table summarizes the available information.

Table 1: Solubility and Physicochemical Properties of Naphthalene-2-sulfonamide

Property	Value	Source
IUPAC Name	naphthalene-2-sulfonamide	PubChem[1]
CAS Number	1576-47-2	PubChem[1]
Molecular Formula	C ₁₀ H ₉ NO ₂ S	PubChem[1]
Molecular Weight	207.25 g/mol	PubChem[1]
Melting Point	215-219 °C	Sigma-Aldrich[2]
logP (Octanol/Water)	1.632	ChemicalBook[3]
Solubility	Very slightly soluble (0.23 g/L) at 25°C (solvent not specified, likely water)	Guidechem[4]
Water Solubility	No data available	ChemicalBook[3]

Note: No specific solubility data in organic solvents was found for Naphthalen-2-yl sulfamate in the reviewed literature.

Experimental Protocols for Solubility Determination

For researchers needing to determine the solubility of **N-2-naphthylsulfamide** isomers or other sulfonamides, the isothermal saturation method is a widely accepted and reliable technique.[5]

3.1. Isothermal Saturation Method

This method involves preparing a saturated solution of the solute in the solvent of interest at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Equipment:

- Naphthalene-2-sulfonamide or its isomer
- Selected organic solvents (e.g., ethanol, methanol, acetone, dimethylformamide)
- Thermostatic shaker or incubator
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

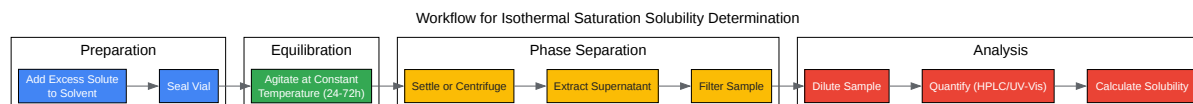
Procedure:

- **Sample Preparation:** Add an excess amount of the solid compound to a known volume of the organic solvent in a sealed vial.
- **Equilibration:** Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the undissolved solid to settle. For finer suspensions, centrifugation can be used to facilitate the separation of the solid and liquid phases.
- **Sample Extraction:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette.

- **Filtration:** Immediately filter the extracted sample through a syringe filter to remove any remaining solid particles.
- **Dilution:** Dilute the filtered, saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of the dissolved compound.
- **Calculation:** Calculate the solubility from the determined concentration and the dilution factor. The solubility is typically expressed in units of mg/mL, g/L, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the isothermal saturation method.



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